

Part 1: Spectroscopic Characterization of the Model Compound: 2-(Bromomethyl)naphthalene

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Compound of Interest

Compound Name: 2-(Bromomethyl)naphthalene-3-carboxylic acid

Cat. No.: B11853959

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To understand the spectroscopic signature of our target molecule, we first examine its parent structure, 2-(Bromomethyl)naphthalene. This compound provides the foundational naphthalene and bromomethyl spectral features.

Physicochemical Properties of 2-(Bromomethyl)naphthalene

Property	Value
Molecular Formula	C ₁₁ H ₉ Br[1][2]
Molecular Weight	221.09 g/mol [1][2]
CAS Number	939-26-4[1][2]
Appearance	White to yellow crystalline powder[1]
Melting Point	51-54 °C[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy of 2-(Bromomethyl)naphthalene

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule.^[1] Spectra are typically recorded in a deuterated solvent such as chloroform-d (CDCl_3).^[1]

^1H NMR (Proton NMR) Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.85 - 7.75	Multiplet	4H	Aromatic Protons
~7.50 - 7.40	Multiplet	3H	Aromatic Protons
~4.65	Singlet	2H	$-\text{CH}_2\text{Br}$

^{13}C NMR (Carbon NMR) Data

Chemical Shift (δ) ppm	Assignment
~135.5	Aromatic C (quaternary)
~133.2	Aromatic C (quaternary)
~133.0	Aromatic C (quaternary)
~128.8	Aromatic CH
~128.0	Aromatic CH
~127.8	Aromatic CH
~126.5	Aromatic CH
~126.2	Aromatic CH
~126.0	Aromatic CH
~125.8	Aromatic CH
~33.5	-CH ₂ Br

Infrared (IR) Spectroscopy of 2-(Bromomethyl)naphthalene

IR spectroscopy is a powerful tool for identifying the functional groups present within a molecule.^[1]

Characteristic IR Absorptions

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3050	Medium	Aromatic C-H Stretch
~1600, ~1500	Medium-Strong	Aromatic C=C Bending
~1210	Strong	C-Br Stretch
~820	Strong	C-H Out-of-plane Bending

Mass Spectrometry (MS) of 2-(Bromomethyl)naphthalene

Mass spectrometry is essential for determining the molecular weight and fragmentation pattern of a compound.^[1] Electron Ionization (EI) is a common technique for this type of molecule.

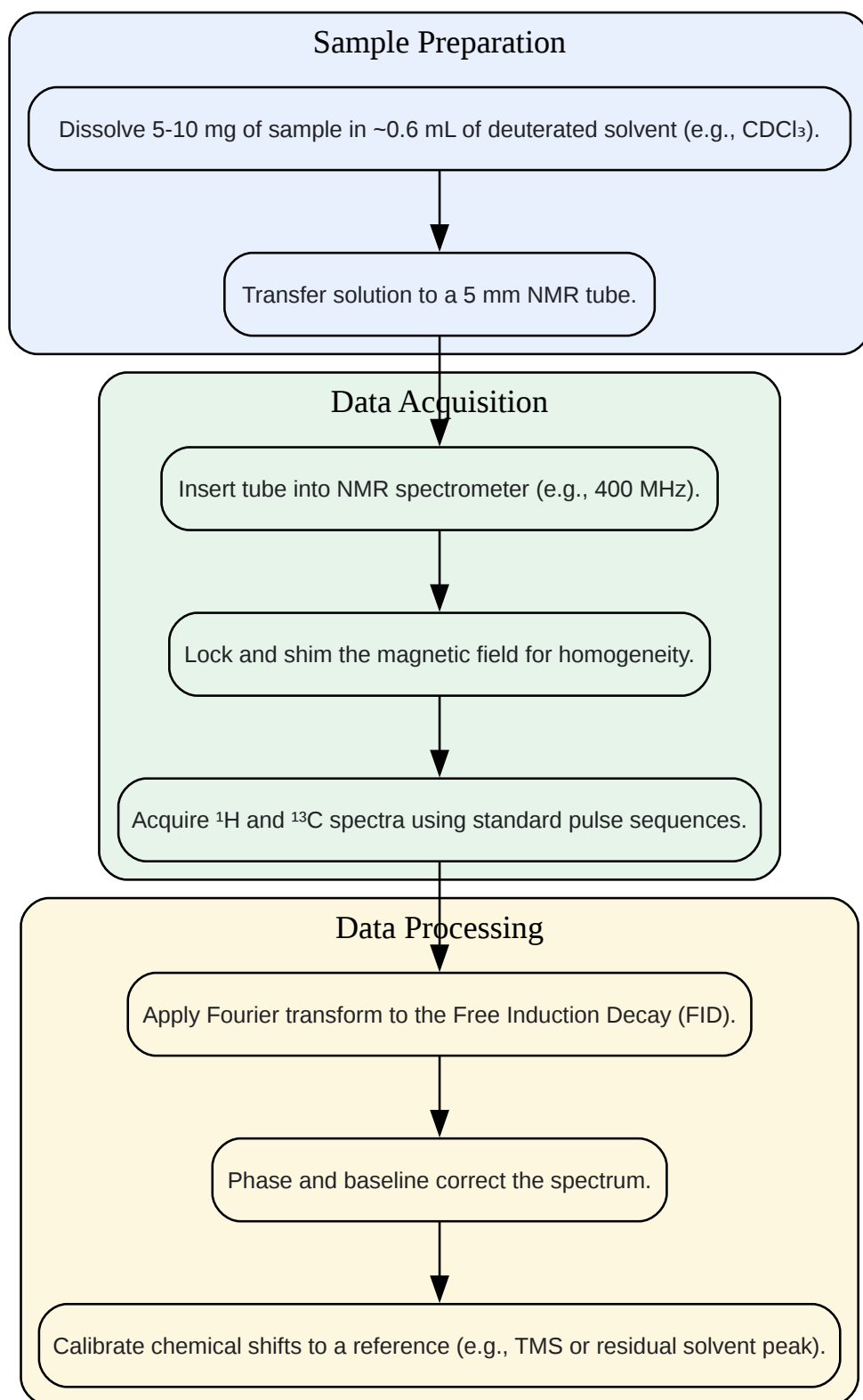
Key Mass-to-Charge (m/z) Fragments

m/z	Ion	Notes
220, 222	$[M]^+$	Molecular ion peak, showing the characteristic isotopic pattern for one bromine atom.
141	$[M-Br]^+$	Base peak, resulting from the loss of the bromine radical. ^[1] ^[3] ^[4]

Experimental Protocols

The following are generalized, yet industry-standard, protocols for acquiring the spectroscopic data discussed above.

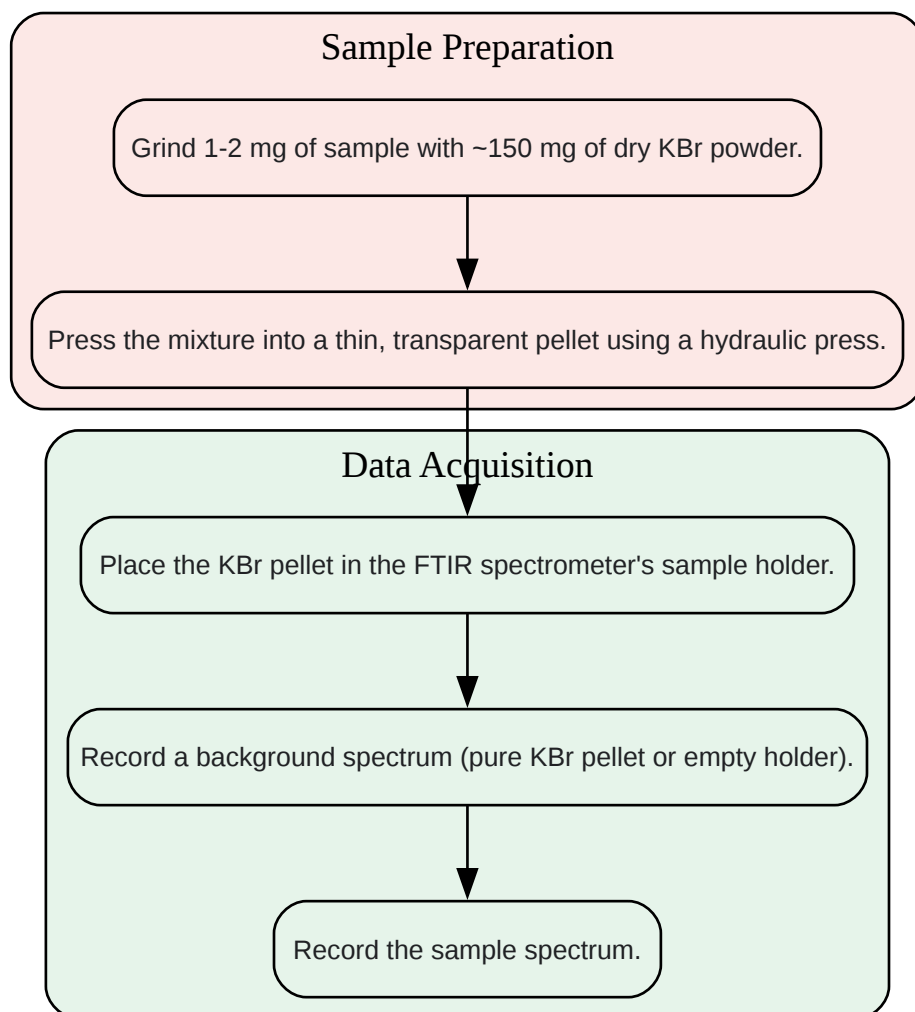
NMR Data Acquisition Workflow



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Caption: Standard workflow for NMR sample preparation and data acquisition.

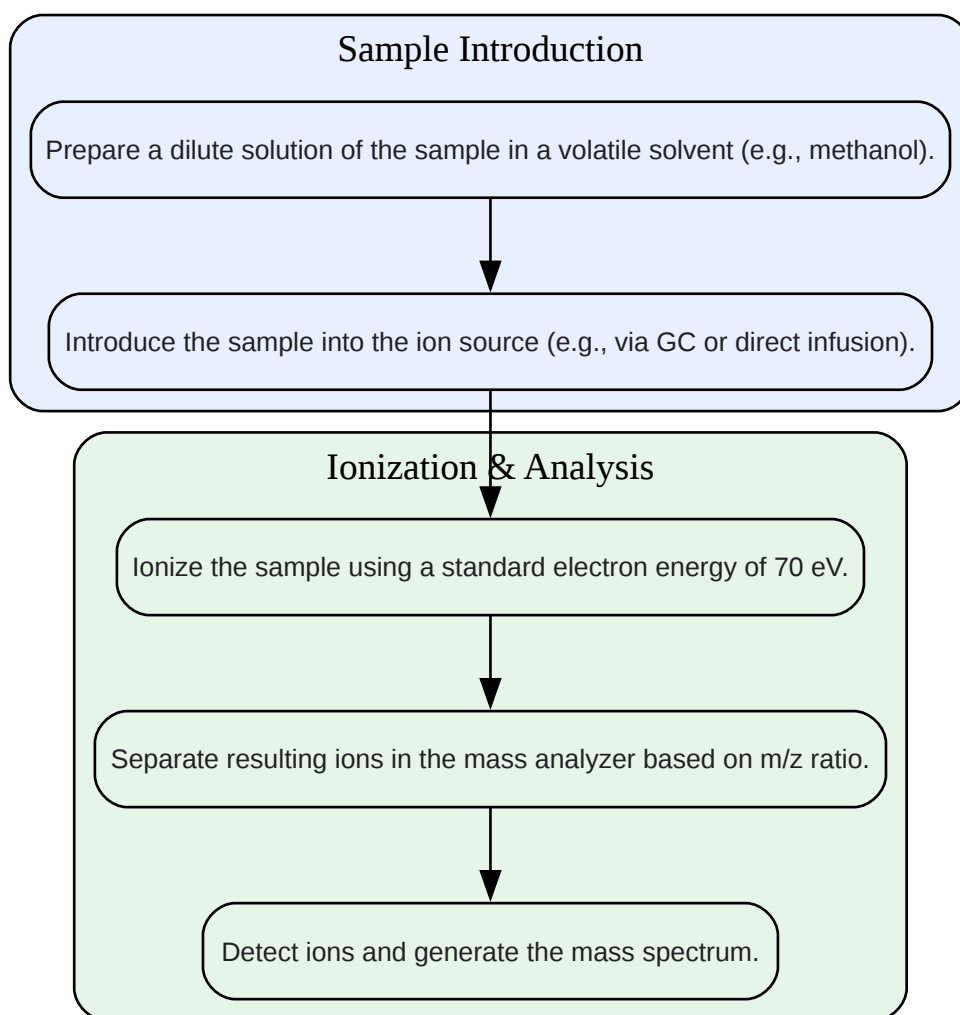
FTIR Data Acquisition (KBr Pellet Method)



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Caption: Workflow for preparing a KBr pellet for FTIR analysis.

Mass Spectrometry (EI) Data Acquisition



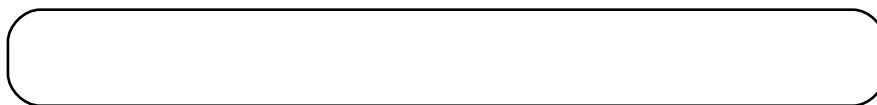
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Caption: General workflow for Electron Ionization Mass Spectrometry.

Part 2: Predicted Spectroscopic Data for 2-(Bromomethyl)naphthalene-3-carboxylic acid

The addition of a carboxylic acid group (-COOH) at the 3-position of the naphthalene ring will introduce distinct and predictable features to the spectra. The -COOH group is strongly electron-withdrawing, which will influence the electronic environment of the entire molecule.

Predicted Molecular Structure



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Caption: Target molecule for spectroscopic prediction.

Predicted ^1H NMR Spectrum

The proton NMR spectrum will retain features of the parent naphthalene core but with significant changes.

- Aromatic Region (δ 7.5 - 8.5 ppm): The protons on the naphthalene ring will experience shifts due to the electron-withdrawing nature of the carboxylic acid. Protons closer to the -COOH group will be deshielded and shift downfield (to a higher ppm value). The integration in this region will remain 6H.
- Bromomethyl Protons (-CH₂Br) (δ ~4.7 ppm): The chemical shift of these protons should be largely unaffected, remaining a singlet with an integration of 2H.
- Carboxylic Acid Proton (-COOH) (δ 10.0 - 13.0 ppm): A new, characteristically broad singlet will appear far downfield. This signal's breadth is due to hydrogen bonding and its position is concentration-dependent. This is a key diagnostic peak.

Predicted ^{13}C NMR Spectrum

The carbon spectrum will show an additional signal for the carboxyl carbon and shifts in the aromatic carbon signals.

- Carboxyl Carbon (-COOH) (δ ~170 - 180 ppm): The most significant new peak will be the quaternary carbon of the carboxylic acid, appearing at a high chemical shift.
- Aromatic Carbons (δ ~125 - 140 ppm): The chemical shifts of the naphthalene carbons will be adjusted. The carbon directly attached to the -COOH group (C3) will be significantly deshielded.

- Bromomethyl Carbon ($-\text{CH}_2\text{Br}$) ($\delta \sim 33$ ppm): This signal is expected to remain in a similar position.

Predicted IR Spectrum

The IR spectrum will be dominated by the strong absorptions of the carboxylic acid group.

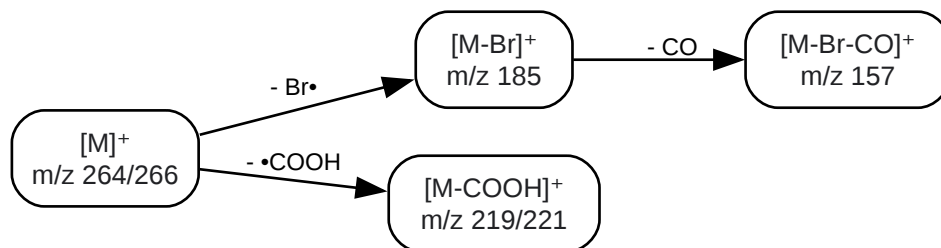
- O-H Stretch ($3300 - 2500 \text{ cm}^{-1}$): A very broad and strong absorption band will be present, often obscuring the C-H stretching region. This is the hallmark of a hydrogen-bonded carboxylic acid dimer.^[5]
- C=O Stretch ($1710 - 1680 \text{ cm}^{-1}$): A very strong and sharp peak will appear. For an aromatic acid, this peak is typically found at a slightly lower wavenumber than for saturated acids due to conjugation.^[5]
- C-O Stretch ($1320 - 1210 \text{ cm}^{-1}$): A strong peak associated with the C-O single bond of the carboxylic acid will be present.^[5]
- O-H Bend ($\sim 920 \text{ cm}^{-1}$): A broad peak corresponding to the out-of-plane bend of the hydroxyl group may also be visible.^[5]

Predicted Mass Spectrum

The molecular weight of **2-(Bromomethyl)naphthalene-3-carboxylic acid** is 265.10 g/mol .

- Molecular Ion ($[\text{M}]^+$, m/z 264, 266): A molecular ion peak should be visible, showing the Br isotopic pattern.
- Key Fragments: The fragmentation will be influenced by the presence of both the bromo and carboxyl groups.
 - $[\text{M}-\text{Br}]^+$ (m/z 185): Loss of the bromine radical is a highly probable fragmentation pathway.
 - $[\text{M}-\text{COOH}]^+$ (m/z 219, 221): Loss of the carboxyl group as a radical is another likely pathway.
 - $[\text{M}-\text{Br}-\text{CO}]^+$ (m/z 157): Subsequent loss of carbon monoxide from the $[\text{M}-\text{Br}]^+$ fragment.

Predicted Fragmentation Pathway



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Caption: Plausible mass spectrometry fragmentation pathways.

Conclusion

This guide provides a robust, predictive framework for the spectroscopic characterization of **2-(Bromomethyl)naphthalene-3-carboxylic acid**. By leveraging the empirical data from the well-documented precursor, 2-(Bromomethyl)naphthalene, and applying established spectroscopic principles, we have outlined the key diagnostic signals expected in ^1H NMR, ^{13}C NMR, IR, and MS analyses. The definitive features will be the appearance of signals corresponding to the carboxylic acid group: a broad O-H stretch in the IR, a downfield proton and a deshielded carbon in the NMR spectra, and characteristic fragmentation patterns in the mass spectrum. This predictive analysis serves as an essential tool for researchers in the synthesis, purification, and application of this compound, pending final experimental verification.

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